

# "comparing the effectiveness of different dengue control strategies in Teresina"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Dengue Control in Teresina: An Analysis of Implemented Strategies

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**Teresina**, Piauí - In the ongoing battle against dengue fever, a significant public health challenge in Brazil, the city of **Teresina** employs a multi-faceted approach to control the proliferation of its primary vector, the *Aedes aegypti* mosquito. While direct comparative studies with detailed experimental protocols on the effectiveness of different isolated strategies within **Teresina** are not readily available in the public domain, an analysis of epidemiological data and implemented programs provides insights into the city's comprehensive dengue management plan. This guide synthesizes available information to offer a comparative overview of the key dengue control strategies utilized in **Teresina** for researchers, scientists, and drug development professionals.

The core of **Teresina**'s strategy revolves around an integrated vector management approach, combining surveillance, chemical control, and community engagement. This is consistent with the national guidelines established by the Brazilian Ministry of Health.

## Data on Dengue Incidence and Vector Infestation

Epidemiological data and vector surveillance are crucial for monitoring the impact of control measures. The following tables present a summary of available data for **Teresina** and the state

of Piauí.

Table 1: Epidemiological Data for Dengue in **Teresina** (2002-2006)

Year	Dengue Cases Notified	Incidence Rate (per 100,000 inhabitants)
2002	Data not specified	592.7
2003	Data not specified	Data not specified
2004	Data not specified	19.5
2005	Data not specified	Data not specified
2006	Data not specified	Data not specified

Source: Monteiro et al., 2009.[1]

Table 2: Results of the Rapid Index Survey for Aedes aegypti (LIRAA) in Piauí (2025)

LIRAA/LIA Stage	Number of Municipalities with Satisfactory Index	Number of Municipalities in Alert	Number of Municipalities at Risk
1st Stage	116 (51.79%)	94 (41.96%)	14 (6.25%)

Source: Piauí State Government, 2025.[2]

Recent reports from May 2025 indicate a 60% reduction in dengue cases in **Teresina** compared to the previous year, suggesting that the implemented control measures are having a positive impact.[3]

## Key Dengue Control Strategies in Teresina

The following sections describe the main strategies employed in **Teresina** for dengue control.

### Entomological Surveillance

Methodology: **Teresina's** Municipal Health Foundation (FMS) utilizes ovitraps as a key tool for entomological surveillance.[3] These traps are designed to attract female *Aedes aegypti* mosquitoes to lay their eggs, allowing health authorities to monitor the mosquito population density and identify areas with a high risk of transmission. The data collected from these traps informs the prioritization of areas for targeted vector control interventions.[3]

The Levantamento Rápido de Índices para *Aedes aegypti* (LIRAa), a rapid survey to assess larval infestation levels, is also a critical component of surveillance in the state of Piauí and guides municipal actions.[2]

## Chemical Control

Methodology: While specific protocols for **Teresina** are not detailed in the available documents, chemical control is a standard component of the national dengue control program in Brazil. This typically involves the use of larvicides in breeding sites that cannot be eliminated and adulticides (ultra-low volume space spraying) in areas with high mosquito density or during outbreaks. A study on dengue in **Teresina** between 2002 and 2006 noted that water storage containers were the primary breeding sites, highlighting a key target for larvicide application.[1]

## Community Mobilization and Health Education

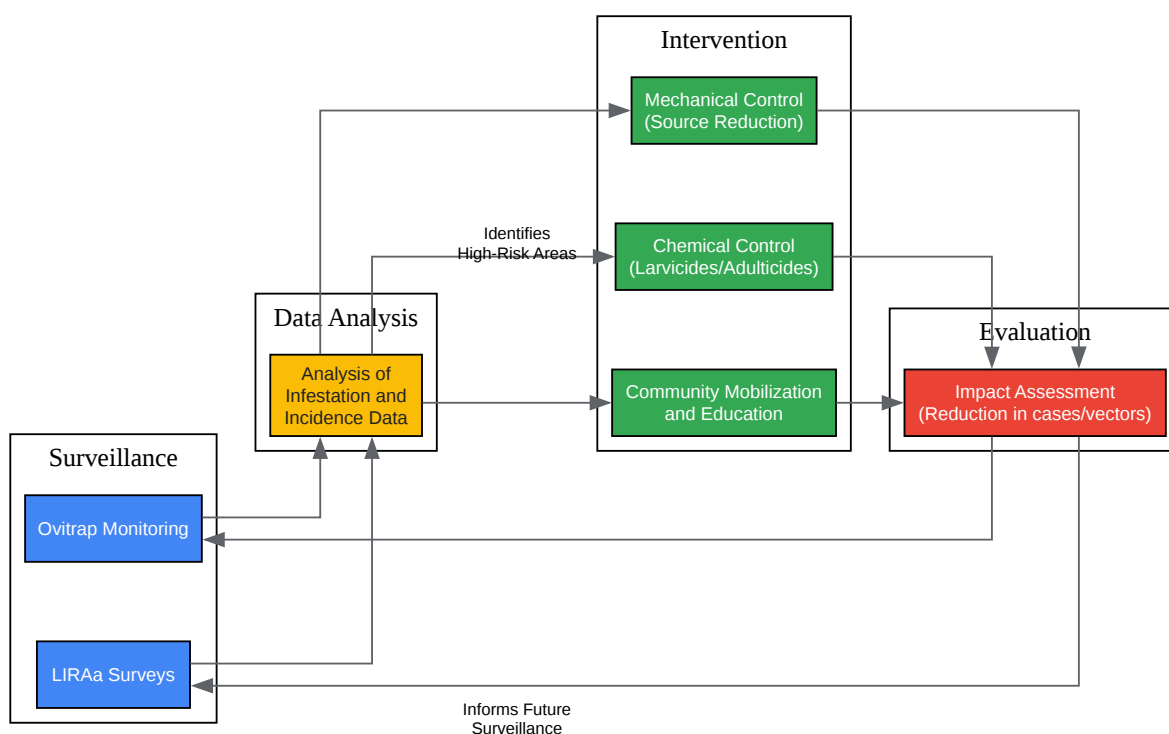
Methodology: Public awareness and community participation are emphasized as crucial for the success of dengue control efforts. The strategy involves educating the population on the importance of eliminating mosquito breeding sites in and around their homes. This includes actions such as properly covering water storage containers, cleaning gutters, and removing any objects that can accumulate water. Reports indicate a strong focus on community involvement in **Teresina**.[3]

## "New Technologies"

Methodology: News reports mention investments in "new technologies" for dengue control in **Teresina**.[4] While the specific technologies are not detailed, this could encompass a range of innovative approaches being tested and implemented in Brazil, such as the use of drones for mapping and treating breeding sites, or biological control methods like the use of *Wolbachia*-infected mosquitoes. However, no specific data on the implementation or effectiveness of these newer methods in **Teresina** was found in the reviewed literature.

## Experimental Protocols and Workflows

Detailed experimental protocols for comparative studies in **Teresina** were not available. However, the general workflow for dengue control can be conceptualized as a cycle of surveillance, data analysis, targeted intervention, and evaluation.



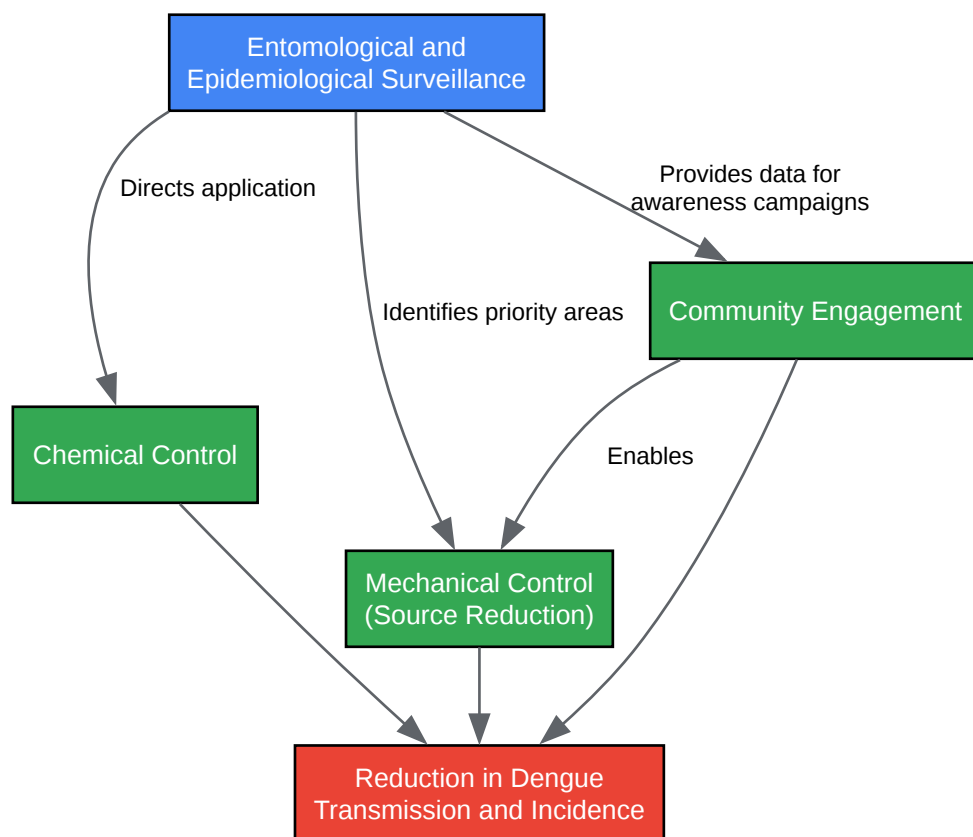
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Caption: Workflow of the integrated dengue control program in **Teresina**.

## Logical Relationship of Control Strategies

The dengue control strategies in **Teresina** are interconnected and designed to be mutually reinforcing. Surveillance is the foundational element that guides the implementation of other

control measures.



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Caption: Interrelationship of dengue control strategies in **Teresina**.

## Conclusion

The dengue control program in **Teresina** is a dynamic and integrated system that relies on continuous surveillance to direct its interventions. While the available data points towards a recent reduction in dengue cases, the lack of direct comparative studies makes it challenging to attribute this success to a single strategy. The effectiveness of the program likely lies in the synergistic application of entomological surveillance, targeted chemical control, and sustained community mobilization. Future research, including controlled trials comparing different interventions, would be invaluable for optimizing dengue control efforts in **Teresina** and other endemic regions.

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- To cite this document: BenchChem. ["comparing the effectiveness of different dengue control strategies in Teresina"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222245#comparing-the-effectiveness-of-different-dengue-control-strategies-in-teresina>]

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